

Synthesis of 4-(N-Propylaminocarbonylmethyl)phenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-(N-Propylaminocarbonylmethyl)phenylboronic acid

Cat. No.: B581084

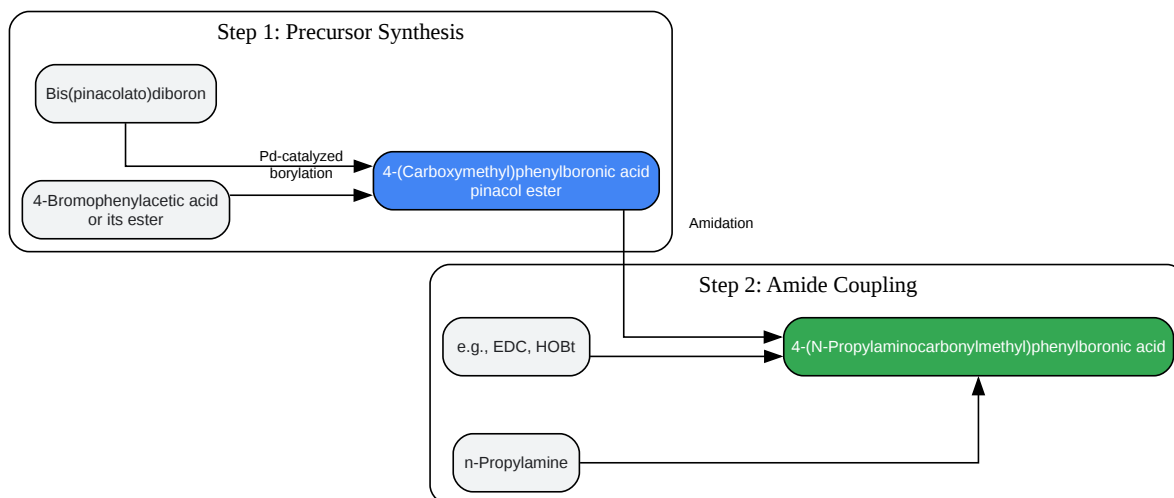
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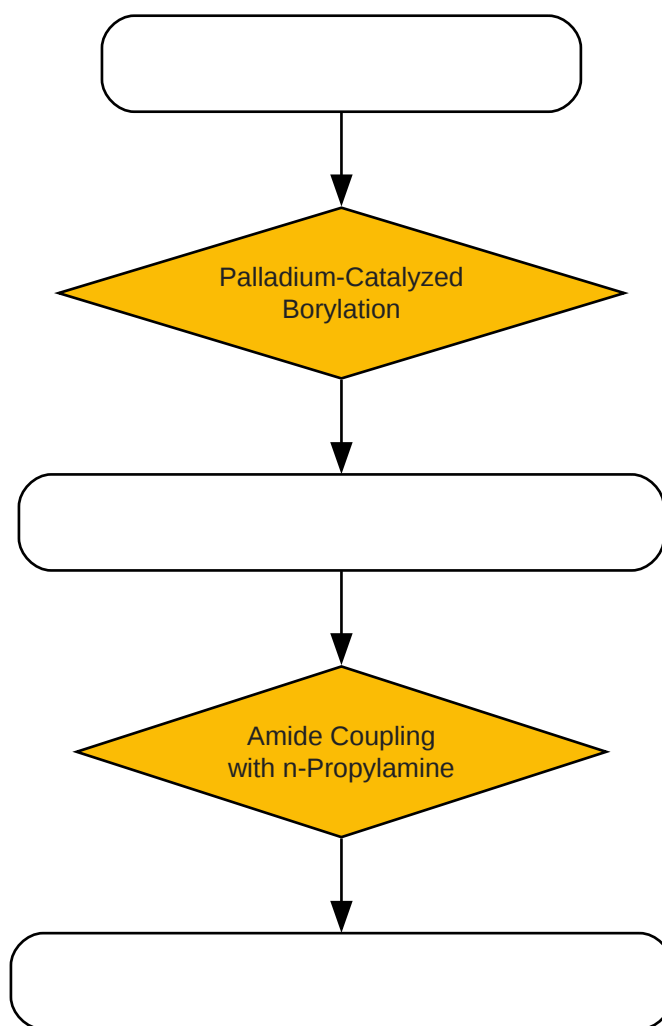
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthetic pathway for **4-(N-Propylaminocarbonylmethyl)phenylboronic acid**. The synthesis is a multi-step process primarily involving the formation of a key intermediate, 4-(carboxymethyl)phenylboronic acid or its pinacol ester, followed by an amide coupling reaction. This document outlines the detailed experimental protocols, relevant quantitative data, and a visual representation of the synthetic workflow.

Synthetic Strategy Overview

The synthesis of the target compound, **4-(N-Propylaminocarbonylmethyl)phenylboronic acid**, is most effectively achieved through a two-step sequence. The first step involves the synthesis of the key precursor, 4-(carboxymethyl)phenylboronic acid or its protected form, 4-(carboxymethyl)phenylboronic acid pinacol ester. The second step is the formation of the amide bond between this precursor and n-propylamine.





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